

Introduction: A Proactive Approach to the Safety of a Niche Reagent

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Bromo-3-chloro-2-nitrobenzene**

Cat. No.: **B3037777**

[Get Quote](#)

1-Bromo-3-chloro-2-nitrobenzene is a halogenated nitroaromatic compound, a class of molecules pivotal as intermediates in complex organic synthesis, particularly within pharmaceutical and specialty chemical development. Its unique substitution pattern offers specific reactivity that is valuable to the medicinal chemist. However, the very features that impart this synthetic utility—the presence of nitro and halo groups on an aromatic ring—also signal a need for a rigorous and well-understood safety protocol.

This guide moves beyond a simple recitation of Safety Data Sheet (SDS) sections. It is designed for the laboratory professional, providing not only the critical safety data but also the scientific rationale behind the recommended procedures. Due to the limited availability of aggregated hazard data for this specific isomer (CAS 59772-48-4), this document employs a standard toxicological practice: leveraging data from the closely related and better-characterized isomer, 1-Bromo-2-chloro-3-nitrobenzene (CAS 3970-37-4), to establish a conservative and proactive safety framework. This approach ensures that researchers can manage the potential risks authoritatively, grounding their handling protocols in robust chemical principles.

Chapter 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe handling. These properties dictate its behavior under laboratory conditions and inform decisions regarding storage, spill response, and personal protective equipment.

1.1 Identification

Identifier	Value	Source
IUPAC Name	1-bromo-3-chloro-2-nitrobenzene	[1]
CAS Number	59772-48-4	[1]
Molecular Formula	C ₆ H ₃ BrClNO ₂	[1]
Molecular Weight	236.45 g/mol	[1]
Synonyms	2-Bromo-6-chloronitrobenzene	[1]

1.2 Physicochemical Data

Property	Value	Significance in Handling
Physical State	Solid (predicted)	Potential for dust generation during transfer.
Melting Point	57-60°C (for isomer 1-bromo-2-chloro-3-nitrobenzene)	[2]
Boiling Point	290.4 ± 20.0 °C (Predicted for isomer)	[2]
Density	1.827 ± 0.06 g/cm ³ (Predicted for isomer)	[2]
Solubility	Slightly soluble in Chloroform and Methanol (for isomer)	[2]

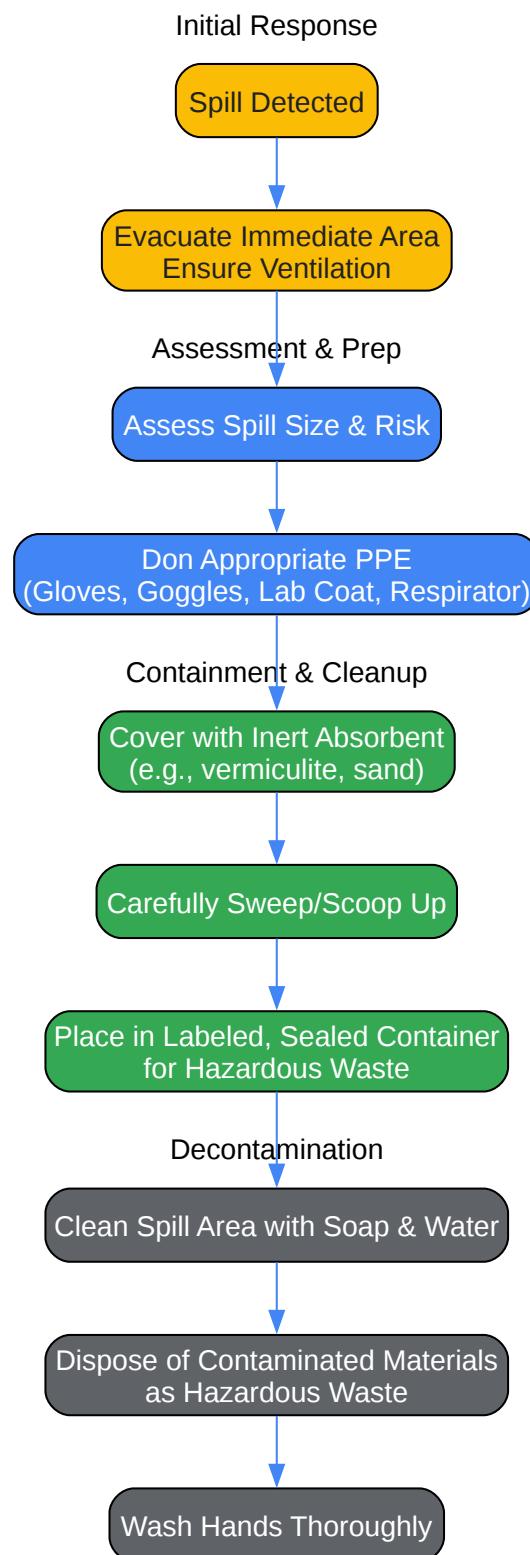
Chapter 2: Comprehensive Hazard Assessment

While specific GHS classification for **1-bromo-3-chloro-2-nitrobenzene** is not aggregated in the provided sources, the profile of its isomer, 1-bromo-2-chloro-3-nitrobenzene, provides a reliable basis for risk assessment. The following hazards are officially reported for the isomer and should be assumed for the title compound.[\[3\]](#)[\[4\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

These classifications mandate careful handling to prevent ingestion, skin/eye contact, and inhalation of dusts or vapors.

2.1 GHS Hazard Summary

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-3-chloro-2-nitrobenzene | C₆H₃BrClNO₂ | CID 25242101 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1-BROMO-2-CHLORO-3-NITROBENZENE CAS#: 3970-37-4 [m.chemicalbook.com]
- 3. 1-Bromo-2-chloro-3-nitrobenzene | C₆H₃BrClNO₂ | CID 22736053 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: A Proactive Approach to the Safety of a Niche Reagent]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3037777#1-bromo-3-chloro-2-nitrobenzene-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com